

# Flutax 1: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Flutax 1*

Cat. No.: *B15556306*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **Flutax 1**, a fluorescent derivative of paclitaxel, for researchers, scientists, and drug development professionals. This document outlines its core chemical and physical properties, mechanism of action, and established experimental protocols for its application in cellular research.

## Core Properties of Flutax 1

**Flutax 1** is a valuable tool in the study of microtubule dynamics due to its intrinsic fluorescence and high-affinity binding to microtubules. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Weight	~1283.3 g/mol	
Chemical Formula	C71H66N2O21	
Alternate Name	7-O-[N-(4Fluoresceincarbonyl)-L-alanyl]Taxol	
CAS Number	191930-58-2	

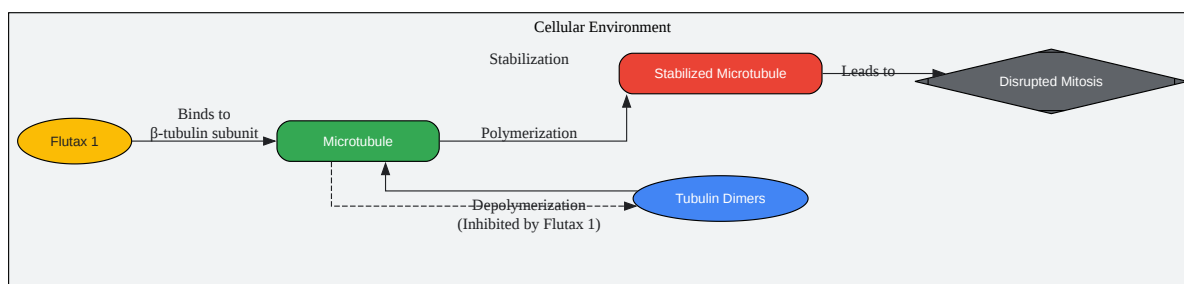
## Photophysical and Binding Characteristics

**Flutax 1**'s utility as a fluorescent probe is defined by its spectral properties and its strong interaction with its biological target.

Parameter	Value	Source
Excitation Maximum ( $\lambda_{ex}$ )	~495 nm	
Emission Maximum ( $\lambda_{em}$ )	~520 nm	
Binding Affinity ( $K_a$ )	~107 M <sup>-1</sup>	
Purity	≥95%	
Solubility	Soluble to 100 mM in DMSO and ethanol	

## Mechanism of Action: Microtubule Stabilization

**Flutax 1**, being a taxol derivative, shares its primary mechanism of action: the stabilization of microtubules.[1] It binds with high affinity to the taxol binding site on the  $\beta$ -tubulin subunit within the microtubule polymer.[2] This binding promotes the assembly of tubulin dimers into microtubules and inhibits their depolymerization.[3][4] The consequence of this stabilization is the disruption of the normal dynamic instability of microtubules, which is crucial for various cellular processes, most notably mitosis. The fluorescent nature of **Flutax 1** allows for the direct visualization of these stabilized microtubule structures within living cells.



[Click to download full resolution via product page](#)

### Mechanism of **Flutax 1** Action

## Experimental Protocol: Live-Cell Imaging of Microtubules

The following protocol is a standard method for the visualization of microtubules in live HeLa cells using **Flutax 1**.

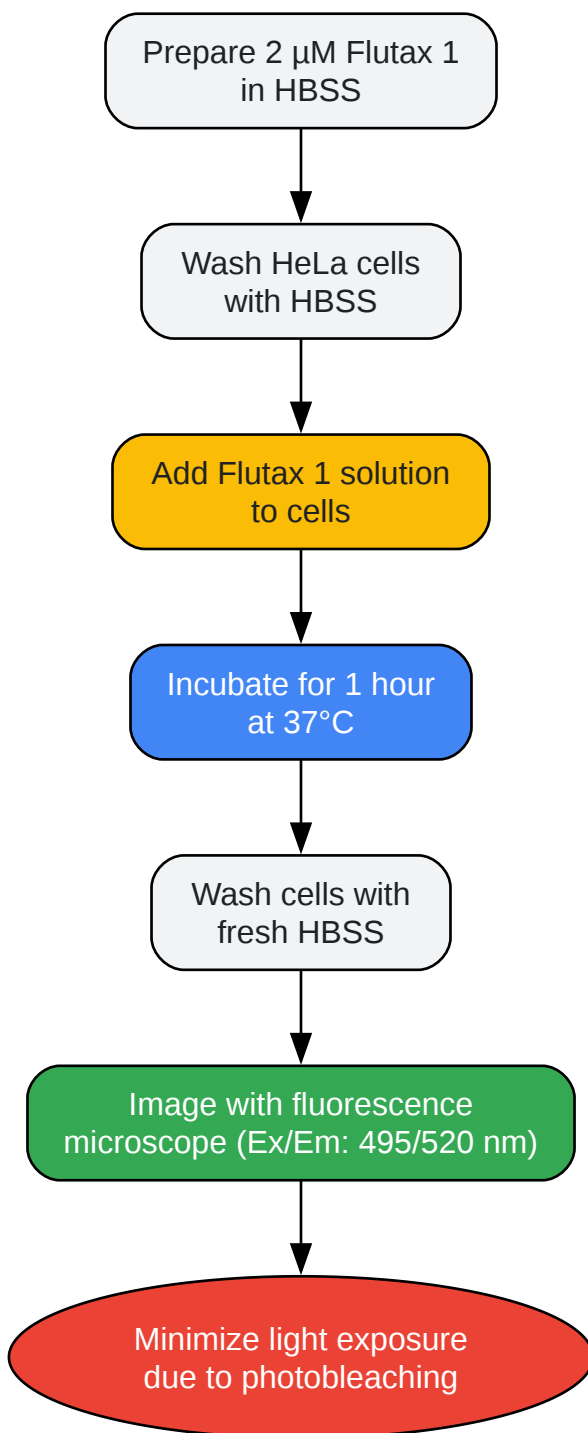
#### Materials:

- **Flutax 1**
- Hank's Balanced Salt Solution (HBSS)
- HeLa cells cultured on coverslips or imaging dishes
- Incubator (37°C)
- Fluorescence microscope with appropriate filter sets for green fluorescence

#### Procedure:

- Preparation of Staining Solution: Dilute the **Flutax 1** stock solution in HBSS to a final concentration of 2  $\mu\text{M}$ .
- Cell Staining:
  - Remove the culture medium from the HeLa cells.
  - Wash the cells gently with pre-warmed HBSS.
  - Add the 2  $\mu\text{M}$  **Flutax 1** staining solution to the cells.
- Incubation: Incubate the cells for 1 hour at 37°C.
- Washing:

- After incubation, remove the staining solution.
- Wash the cells with fresh, pre-warmed HBSS to remove unbound **Flutax 1**.
- Imaging:
  - Mount the coverslip or dish on the fluorescence microscope.
  - Image the cells using a filter set appropriate for fluorescein (excitation ~495 nm, emission ~520 nm).
  - Note: **Flutax 1** staining in live cells is susceptible to photobleaching and the signal can diminish rapidly upon exposure to light. It is crucial to minimize light exposure to retain a strong fluorescent signal. Staining is not well-retained after cell fixation.



[Click to download full resolution via product page](#)

### Live-Cell Imaging Workflow

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Fluorescent taxoid probes for microtubule research - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pacific Blue-Taxoids as Fluorescent Molecular Probes of Microtubules - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Flutax 2 | Microtubule Probes | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Flutax 1: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556306#molecular-weight-and-formula-of-flutax-1]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)